

Measuring Proteasome Activity with Cbz-L-L-E-2NA: Application Notes and Protocols

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Compound of Interest

Compound Name: *Carbobenzoxyleucyl-leucyl-glutamyl-2-naphthylamide*

Cat. No.: *B1473583*

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Introduction

The ubiquitin-proteasome system (UPS) is a critical cellular pathway responsible for the regulated degradation of intracellular proteins. This process is fundamental for maintaining cellular homeostasis, and its dysregulation is implicated in numerous diseases, including cancer and neurodegenerative disorders. The 26S proteasome, the central protease of this system, possesses multiple catalytic activities, including chymotrypsin-like, trypsin-like, and caspase-like (or peptidyl-glutamyl peptide-hydrolyzing) activities. Monitoring the specific activities of the proteasome is crucial for understanding its biological function and for the development of therapeutic inhibitors.

This document provides detailed application notes and protocols for measuring the caspase-like activity of the proteasome using the fluorogenic substrate Carbobenzoxyleucyl-L-leucyl-L-glutamyl-2-naphthylamide (Cbz-L-L-E-2NA). Cleavage of the 2-naphthylamide (2NA) group by the proteasome results in a fluorescent signal that can be quantified to determine enzymatic activity.

Principle of the Assay

The assay is based on the enzymatic cleavage of the peptide substrate Cbz-L-L-E-2NA by the caspase-like active sites of the proteasome. Upon cleavage, the fluorophore 2-naphthylamine

(2NA) is released. The fluorescence of free 2NA can be measured using a fluorometer with an excitation wavelength of approximately 330-340 nm and an emission wavelength of around 405-420 nm. The rate of the increase in fluorescence is directly proportional to the proteasome's caspase-like activity.

Signaling Pathway and Experimental Workflow

To provide a clear overview, the following diagrams illustrate the ubiquitin-proteasome signaling pathway and the general experimental workflow for measuring proteasome activity.

Caption: The Ubiquitin-Proteasome Signaling Pathway.

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